

# 3-Bromocyclobutanone: A Versatile Building Block in Modern Medicinal Chemistry

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## Compound of Interest

Compound Name: 3-Bromocyclobutanone

Cat. No.: B1528419

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The quest for novel therapeutic agents with enhanced efficacy, selectivity, and improved pharmacokinetic profiles is a central theme in contemporary drug discovery. The strategic incorporation of unique structural motifs is a key approach to navigating the complexities of chemical space and achieving desired biological activities. Among these, the cyclobutane ring has emerged as a valuable scaffold in medicinal chemistry. Its inherent ring strain and puckered conformation offer a rigid framework that can enforce specific pharmacophoric orientations, improve metabolic stability, and serve as a bioisostere for other chemical groups. **3-Bromocyclobutanone**, a readily accessible and highly reactive intermediate, stands out as a pivotal building block for the synthesis of a diverse array of cyclobutane-containing molecules with significant therapeutic potential.

This technical guide provides a comprehensive overview of **3-bromocyclobutanone** as a versatile tool in medicinal chemistry. It covers its synthesis, key reactions, and potential applications, with a focus on providing practical experimental details and quantitative data to aid researchers in its effective utilization.

## Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for **3-bromocyclobutanone** is presented in Table 1.

Property	Value	Reference(s)
CAS Number	23761-24-2	[1]
Molecular Formula	C <sub>4</sub> H <sub>5</sub> BrO	[2]
Molecular Weight	148.99 g/mol	[2]
IUPAC Name	3-bromocyclobutan-1-one	[1]
SMILES	<chem>C1C(CC1=O)Br</chem>	[1]
InChIKey	SMBXPJHSQKKYFY-UHFFFAOYSA-N	[1]
Appearance	Light yellow oil	[2]
Hazard Statements	H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation)	[1]

## Synthesis of 3-Bromocyclobutanone: A Detailed Protocol

The most common and efficient laboratory-scale synthesis of **3-bromocyclobutanone** involves the brominative decarboxylation of 3-oxocyclobutanecarboxylic acid. The following protocol is adapted from a well-established procedure.[2]

### Experimental Protocol: Synthesis from 3-Oxocyclobutanecarboxylic Acid

Reaction Scheme:

3-Oxocyclobutanecarboxylic acid



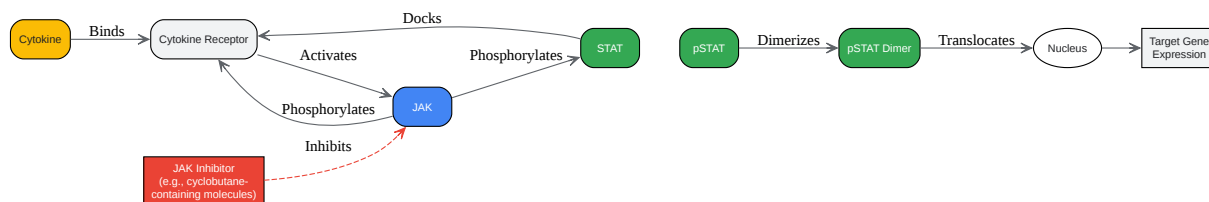
3-Bromocyclobutanone

Ag<sub>2</sub>O, MgSO<sub>4</sub>, Br<sub>2</sub>  
DCM, Reflux, 3h

3-Bromocyclobutanone

S<sub>N</sub>2 Reaction

3-Substituted Cyclobutanone

Nu<sup>-</sup>[Click to download full resolution via product page](#)

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## References

- 1. 3-Bromocyclobutanone | C<sub>4</sub>H<sub>5</sub>BrO | CID 58346963 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-BroMocyclobutanone synthesis - chemicalbook [chemicalbook.com]
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